

An In-depth Technical Guide to 1,8-Diiodooctane

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Compound of Interest

Compound Name: 1,8-Diiodooctane

Cat. No.: B1585395

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CAS Number: 24772-63-2

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,8-diiodooctane**, a key difunctional organic building block. It details the compound's physicochemical properties, primary applications, and relevant experimental methodologies, with a focus on its role in materials science and organic electronics.

Core Chemical and Physical Properties

1,8-Diiodooctane, also known as octamethylene diiodide, is an organoiodine compound with the chemical formula $C_8H_{16}I_2$.^{[1][2]} It is a versatile difunctional electrophile, where the two carbon-iodine bonds readily engage in substitution reactions.^[1] This reactivity allows for the straightforward introduction of various functional groups or the creation of longer carbon chains and cyclic structures.^[1] The compound typically appears as a clear, slightly brown or beige liquid and is often supplied with a copper stabilizer to prevent degradation.^{[1][3]} It is sensitive to light.^{[4][5]}

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **1,8-diiodooctane**.

Property	Value	Citations
CAS Number	24772-63-2	[1][3][4][6]
Molecular Formula	C ₈ H ₁₆ I ₂	[1][2][4][6]
Molecular Weight	366.02 g/mol	[4][6]
Appearance	Clear slightly brown liquid; Beige liquid	[1][3][4]
Density	1.840 g/mL at 25 °C	[3][5][7]
Melting Point	16 - 21 °C (60.8 - 69.8 °F)	[3][4][5]
Boiling Point	167 - 169 °C at 6 mmHg98 - 100 °C at 0.2 mmHg	[3][4][7]
Flash Point	> 110 °C (> 230 °F) 113 °C (235.4 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.5653	[4][5][7]
Solubility	Miscible with methanol; Insoluble in water	[2][4]
Vapor Pressure	0.000281 mmHg at 25°C	[4]
Vapor Density	12.6	[3]
EC Number	246-456-6	[4][6]

Applications in Research and Development

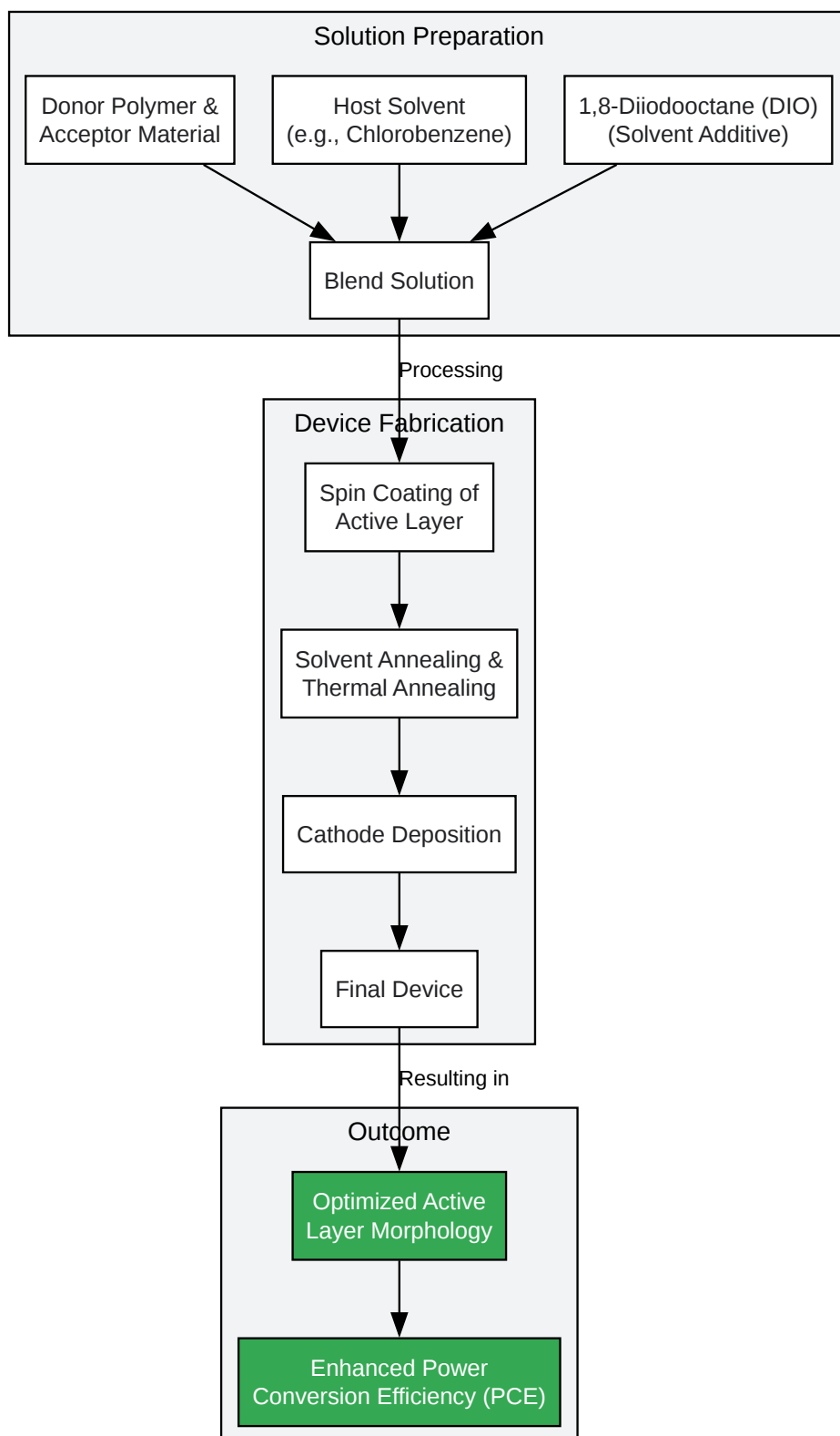
1,8-Diiodooctane is a crucial intermediate in various fields, including specialty chemical manufacturing, pharmaceuticals, and agrochemicals.[1][2] Its primary and most well-documented application is in materials science, specifically as a processing additive in the fabrication of organic photovoltaics (OPVs).[4][8][9]

Role in Organic Solar Cells

1,8-Diiodooctane (often abbreviated as DIO) is a high-boiling-point solvent additive used to control and optimize the active layer morphology of bulk heterojunction (BHJ) solar cells.[8][9]

Its addition to the casting solution improves the power conversion efficiency of polymer solar cells.[4][8] The presence of DIO influences the drying dynamics during film deposition, which in turn helps to create a more favorable nanomorphology for charge separation and transport, ultimately boosting device performance.[8][10] However, studies have also shown that residual DIO in the final device can lead to photo-induced degradation under illumination, acting as a photo-acid and a source of radicals.[9][10] Therefore, its concentration and post-processing steps like thermal annealing are critical parameters.[9][10]

The logical workflow for utilizing **1,8-diiodooctane** as a processing additive in OPV fabrication is outlined below.



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Caption: Workflow for using **1,8-diiodooctane** (DIO) in organic solar cell fabrication.

Experimental Protocols

The following is a representative methodology for the fabrication of a bulk heterojunction organic solar cell using **1,8-diiodooctane** as a processing additive, synthesized from literature procedures.[\[10\]](#)[\[11\]](#)

Preparation of the Active Layer Solution

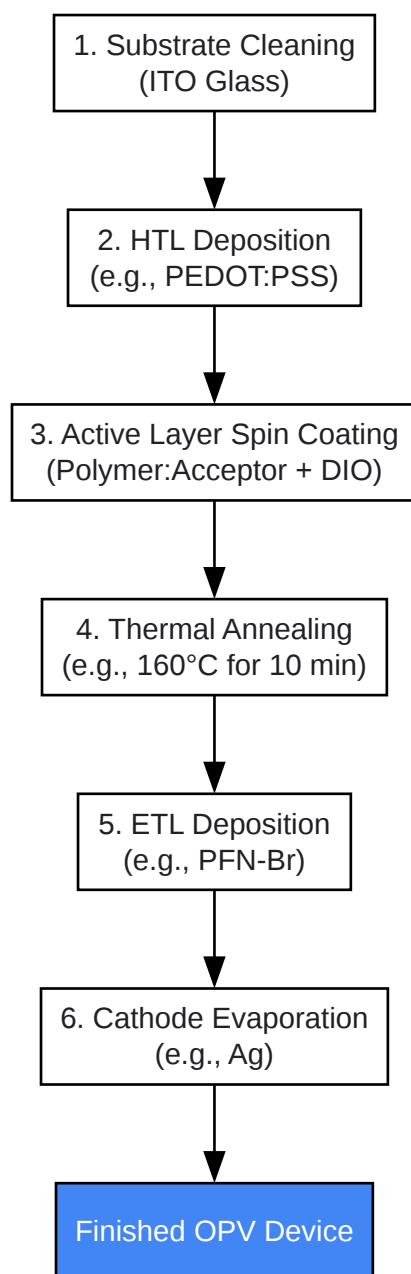
- Materials:
 - Donor Polymer (e.g., PBDB-T)
 - Acceptor Material (e.g., ITIC or PC₇₁BM)
 - Host Solvent (e.g., Chlorobenzene)
 - Solvent Additive: **1,8-Diiodooctane** (CAS 24772-63-2)
- Procedure:
 - Prepare a blend solution of the donor polymer and acceptor material in the host solvent at a specific concentration (e.g., 20 mg/mL).
 - Add **1,8-diiodooctane** to the solution at a predetermined volume percentage (e.g., 0.5% to 3% v/v).
 - Stir the solution overnight in an inert atmosphere (e.g., a nitrogen-filled glovebox) to ensure complete dissolution and homogeneity.

Device Fabrication

- Substrate Preparation: Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates. Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- Hole Transport Layer (HTL) Deposition: Deposit a hole transport layer (e.g., PEDOT:PSS) onto the ITO substrate via spin coating, followed by annealing on a hotplate.
- Active Layer Deposition:

- Transfer the substrates into an inert atmosphere glovebox.
- Spin-coat the prepared active layer solution (from section 3.1) onto the HTL. For example, spin at 2000 rpm for 40 seconds to achieve a film thickness of approximately 100 nm.[\[11\]](#)
- Annealing: Anneal the films at a specified temperature and duration (e.g., 160 °C for 10 minutes) to remove the host solvent and promote morphological development.[\[10\]](#)[\[11\]](#) The high boiling point of DIO ensures it remains during the initial film formation.
- Electron Transport Layer (ETL) & Cathode Deposition:
 - Deposit an electron transport layer (e.g., PFN-Br) via spin coating.[\[10\]](#)[\[11\]](#)
 - Thermally evaporate a metal cathode (e.g., 100 nm of Ag) through a shadow mask at high vacuum (e.g., 2×10^{-6} mbar).[\[10\]](#)[\[11\]](#)

The process flow from substrate to a complete device is illustrated in the diagram below.



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Caption: Step-by-step experimental workflow for OPV device fabrication.

Safety and Handling

According to safety data sheets, **1,8-diiodooctane** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard.[3] However, GHS classifications from other sources suggest it may cause skin and serious eye irritation, and may cause long-lasting harmful effects to aquatic life.[6]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H413 (May cause long lasting harmful effects to aquatic life).[6]
- Precautionary Statements: P273 (Avoid release to the environment), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[6]
- Storage: Store in a cool, dark place, recommended below 15°C. The material is light and air sensitive and should be stored under an inert gas.
- Personal Protective Equipment: Use of safety glasses, gloves, and a dust mask (type N95) is recommended.

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